

Long-term stability and storage issues of Trichloro(dichlorophenyl)silane

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Compound of Interest

Compound Name: Trichloro(dichlorophenyl)silane

Cat. No.: B1590864

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Technical Support Center: Trichloro(dichlorophenyl)silane

This guide provides troubleshooting advice and frequently asked questions regarding the long-term stability and storage of **Trichloro(dichlorophenyl)silane** for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the primary cause of **Trichloro(dichlorophenyl)silane** degradation?

A1: The primary cause of degradation is exposure to moisture.

Trichloro(dichlorophenyl)silane reacts vigorously with water, moist air, or steam to produce hydrochloric acid (HCl) and heat.^{[1][2][3][4][5]} This hydrolysis reaction is the main stability concern.

Q2: What are the visible signs of degradation in my **Trichloro(dichlorophenyl)silane** sample?

A2: Visual indicators of degradation can include:

- Fuming upon opening: The container may release white fumes, which are a result of the reaction with ambient moisture to form HCl gas.

- Increased pressure in the container: The generation of HCl gas can lead to a pressure buildup in a sealed container.
- Cloudiness or presence of solid precipitates: The formation of siloxanes and other hydrolysis byproducts can make the liquid appear cloudy or result in solid formation.
- Corrosion of the container: If stored in an inappropriate container, the generated HCl can cause corrosion.

Q3: How should I properly store **Trichloro(dichlorophenyl)silane** to ensure its long-term stability?

A3: To ensure long-term stability, store the compound in a tightly closed container in a cool, dry, and well-ventilated area.^[6] It is crucial to protect it from moisture. Storage under an inert gas atmosphere (e.g., nitrogen or argon) is also recommended to prevent contact with moist air.^[7] The storage area should be separate from combustible materials, oxidizers, and metals.^{[1][6]}
^[7]

Q4: What materials are incompatible with **Trichloro(dichlorophenyl)silane**?

A4: **Trichloro(dichlorophenyl)silane** is incompatible with:

- Water and moisture: Reacts vigorously.^{[1][2][6]}
- Oxidizing agents: Contact may cause fires or explosions.^[1]
- Alkaline materials and strong bases.^[1]
- Metals: The compound itself and its hydrolysis product (HCl) are corrosive to metals.^{[1][2][6]}

Q5: What is the expected shelf life of **Trichloro(dichlorophenyl)silane**?

A5: The shelf life is highly dependent on storage conditions. When stored under optimal conditions (i.e., in a tightly sealed container, under an inert atmosphere, and in a dry environment), it can be stable for an extended period. However, due to its high reactivity with moisture, its purity should be checked periodically, especially if it has been stored for a long time or if the container has been opened multiple times.

Troubleshooting Guide

Observed Issue	Potential Cause	Recommended Action
White fumes are released when opening the container.	Exposure to atmospheric moisture at the container opening. This indicates the high reactivity of the compound.	This is a characteristic reaction. Work in a well-ventilated area or a fume hood. Minimize the time the container is open. Consider purging the headspace with an inert gas before resealing.
The liquid appears cloudy or contains a precipitate.	Partial hydrolysis has occurred due to moisture contamination. The solid is likely a siloxane polymer.	The material may not be suitable for experiments requiring high purity. The purity should be assessed using appropriate analytical techniques (see Experimental Protocols section). If high purity is not critical, the liquid may still be usable after separating it from the solid.
There is evidence of corrosion on the container or cap.	The container material is not suitable, or there has been significant HCl generation due to moisture ingress.	Transfer the material to a new, appropriate container (e.g., glass or other corrosion-resistant material) under an inert atmosphere. Re-evaluate your storage procedures to prevent future moisture contamination.
The compound is not performing as expected in a reaction.	The compound may have degraded, leading to a lower concentration of the active ingredient and the presence of inhibitory byproducts.	Verify the purity of the Trichloro(dichlorophenyl)silane. Consider running a small-scale control reaction with a fresh batch of the compound if available.

Quantitative Data Summary

Property	Value	Reference
Molecular Formula	C6H3Cl5Si	[1][5][8]
Molecular Weight	280.44 g/mol	[1][5]
Boiling Point	258.6 - 260 °C	[1][8][9]
Flash Point	141 - 150 °C	[1][5][6][8]
Density	~1.553 g/mL	[5][8]
Vapor Pressure	0.1 mmHg @ 18°C	[1]
Recommended Storage Temperature	2 - 8 °C is recommended for some similar chlorosilanes, but room temperature in a dry place is generally acceptable.	
Hydrolytic Sensitivity	High; reacts rapidly with moisture, water, and protic solvents.	[5][8]

Experimental Protocols

1. General Protocol for Assessing Purity via Titration

This protocol provides a general method to estimate the degree of hydrolysis by quantifying the amount of hydrochloric acid present.

- Objective: To determine the acidity of a **Trichloro(dichlorophenyl)silane** sample as an indicator of degradation.
- Materials:
 - **Trichloro(dichlorophenyl)silane** sample
 - Anhydrous isopropanol
 - Standardized sodium hydroxide (NaOH) solution (e.g., 0.1 N)

- Phenolphthalein indicator
- Burette, flask, and other standard laboratory glassware
- Procedure:
 - In a fume hood, accurately weigh a small amount (e.g., 1-2 g) of the **Trichloro(dichlorophenyl)silane** sample into a flask containing anhydrous isopropanol. The isopropanol will react with the silane and any HCl present.
 - Add a few drops of phenolphthalein indicator to the solution.
 - Titrate the solution with the standardized NaOH solution until a persistent pink color is observed.
 - Record the volume of NaOH used.
 - Calculate the percentage of HCl or the acid number to estimate the extent of hydrolysis. A higher acid number indicates greater degradation.

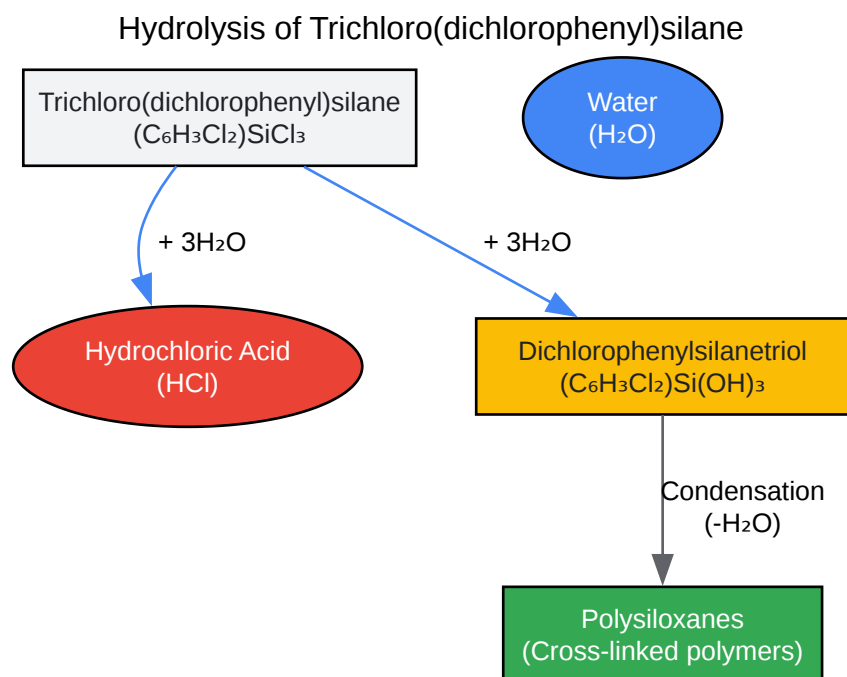
2. Purity Assessment by Gas Chromatography-Mass Spectrometry (GC-MS)

- Objective: To identify and quantify the parent compound and any impurities or degradation products.
- Procedure:
 - Due to the reactivity of the compound, derivatization may be necessary before analysis. A common method is to react the chlorosilane with an alcohol (e.g., methanol or ethanol) in the presence of a base to form the more stable alkoxysilane.
 - Prepare a sample by dissolving a known amount of the **Trichloro(dichlorophenyl)silane** in an anhydrous solvent and then derivatizing it.
 - Inject the derivatized sample into the GC-MS system.
 - Analyze the resulting chromatogram and mass spectra to identify the main peak corresponding to the derivatized product and any other peaks that may represent

impurities or byproducts of hydrolysis.

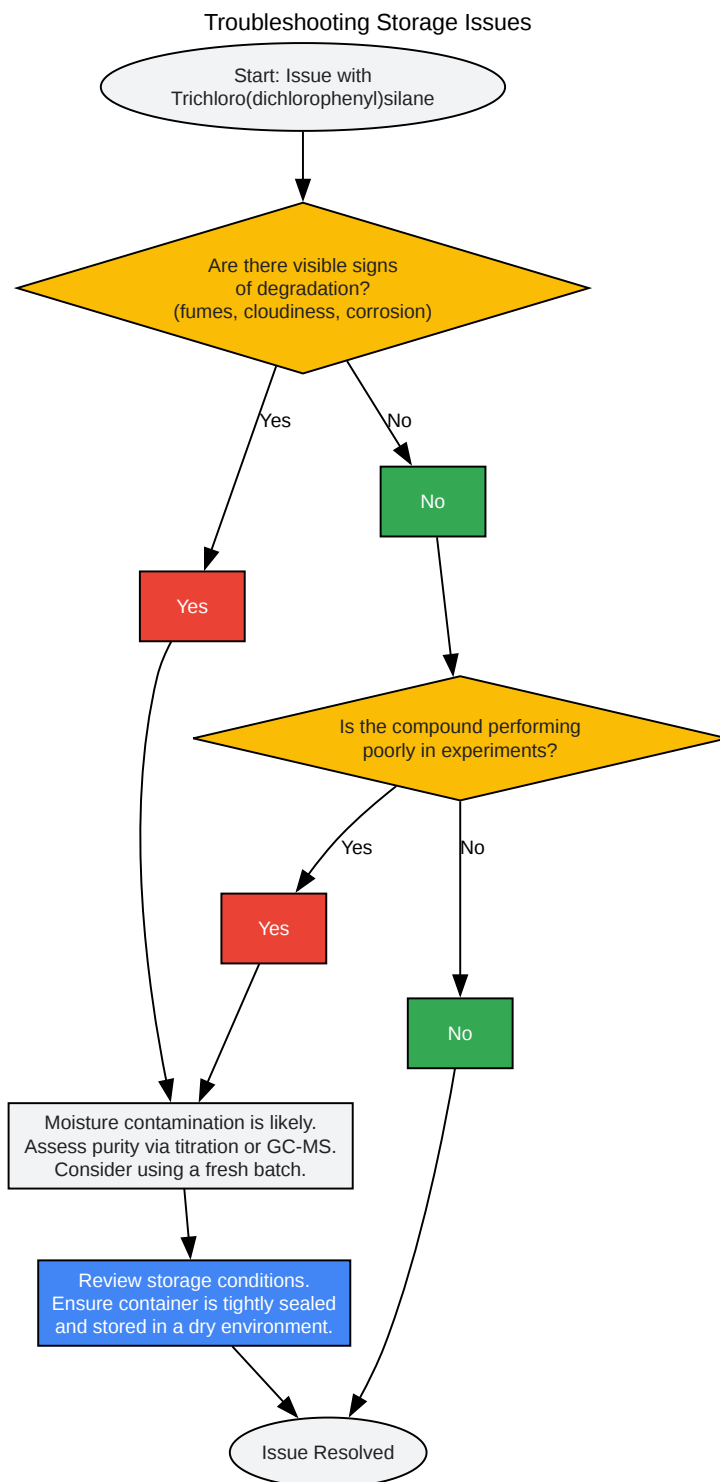
- Quantify the purity based on the relative peak areas.

Visualizations



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Caption: Hydrolysis pathway of **Trichloro(dichlorophenyl)silane**.



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